

An In-depth Technical Guide to Benzoylecgonine

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Compound of Interest

Compound Name: *Benzoylhypaconine*

Cat. No.: *B8069442*

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Disclaimer: Initial searches for "**Benzoylhypaconine**" did not yield any relevant results. It is highly likely that this is a misspelling of Benzoylecgonine, the primary metabolite of cocaine. This guide will, therefore, focus on Benzoylecgonine.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the molecular and analytical aspects of Benzoylecgonine.

Molecular Profile

Benzoylecgonine is the main metabolite of cocaine, formed in the liver through hydrolysis by carboxylesterases. Its detection in urine is a primary indicator of recent cocaine use.

Table 1: Physicochemical Properties of Benzoylecgonine

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₆ H ₁₉ NO ₄ [1] [2] [3] [4] |
| Molecular Weight | 289.33 g/mol [1] [2] |
| IUPAC Name | (1R,2R,3S,5S)-3-(benzoyloxy)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylic acid [1] |
| CAS Number | 519-09-5 [1] [2] [3] [4] |

Experimental Protocols

A crucial aspect of Benzoylecgonine research and monitoring is its extraction from biological matrices, most commonly urine. The following is a detailed protocol for the solid-phase extraction (SPE) of Benzoylecgonine from urine for subsequent analysis, for example, by gas chromatography-mass spectrometry (GC-MS).

Protocol: Solid-Phase Extraction of Benzoylecgonine from Urine

This protocol is adapted from a method utilizing polymer-based cation-exchange extraction columns.^{[1][5]}

2.1. Materials and Reagents

- Urine sample
- Benzoylecgonine-d₃ (internal standard)
- 1.0 M Phosphate buffer (pH 6.0)
- Deionized water
- 0.1 M HCl
- Methanol
- Ethyl acetate
- Polymer-based cation-exchange SPE columns
- Positive pressure extraction manifold (e.g., Speedisk 48)
- Conical glass tubes
- Nitrogen evaporator
- GC-MS system

2.2. Sample Preparation

- To 2 mL of the urine sample in a conical glass tube, add 0.1 mL of the internal standard (Benzoylecgonine- d_3 , 0.002 mg/mL).
- Add 0.1 mL of 1.0 M phosphate buffer (pH 6.0) and vortex to mix.

2.3. Solid-Phase Extraction Procedure

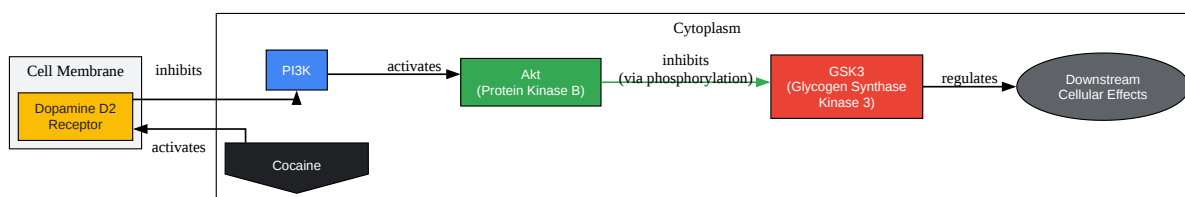
- Place the SPE columns onto the positive pressure extraction manifold. No preconditioning of the columns is required.
- Pour the prepared urine samples into the SPE columns.
- Apply positive pressure (2 to 5 psi) to the columns to pass the sample through.
- Wash the column with 1 mL of deionized water.
- Apply 1 mL of 0.1 M HCl to the column.
- Dry the column for 2 minutes under pressure.
- Apply 1 mL of methanol to the column.
- Apply 1 mL of ethyl acetate to the column.
- Elute the analyte from the column with a suitable solvent into a clean collection tube.
- Evaporate the eluate to dryness under a stream of nitrogen.

2.4. Derivatization and Analysis

- The dried extract is then derivatized, for instance, using pentafluoropropionic anhydride and pentafluoropropanol, to make it suitable for GC-MS analysis.
- Reconstitute the derivatized sample in 0.06 mL of ethyl acetate for injection into the GC-MS system.^[1]

Signaling Pathways

As Benzoylecgonine is a metabolite of cocaine, the signaling pathways affected by cocaine are of high relevance. One such critical pathway implicated in the neuronal effects of cocaine is the Akt/GSK3 signaling pathway.[4][6][7] Cocaine administration has been shown to decrease the phosphorylation of Akt, leading to an increase in the activity of Glycogen Synthase Kinase 3 (GSK3).[4][6]



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Caption: Simplified diagram of the Akt/GSK3 signaling pathway affected by cocaine.

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